Spectroscopic Analysis of 1,4-Diacetoxybutane: A Technical Guide

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Compound of Interest

Compound Name:	*1,4-Diacetoxybutane*
CAS No.:	*628-67-1*
Cat. No.:	*B1202567*

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This guide provides an in-depth analysis of the spectroscopic data for **1,4-diacetoxybutane**, a versatile diester utilized in various chemical syntheses. Designed for researchers, scientists, and professionals in drug development, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra of the compound, grounded in established scientific principles and experimental best practices.

Introduction: The Molecular Blueprint of 1,4-Diacetoxybutane

1,4-Diacetoxybutane ($C_8H_{14}O_4$), also known as butane-1,4-diol diacetate, is a key organic intermediate. Its structure features a central four-carbon chain flanked by two acetoxy groups. The symmetrical nature of this molecule simplifies its spectroscopic signature, yet a thorough analysis is crucial for confirming its identity, purity, and for understanding its reactivity in subsequent chemical transformations. The synthesis of **1,4-diacetoxybutane** is often achieved through the esterification of 1,4-butanediol with acetic acid or its derivatives. This process is fundamental in various industrial applications, including the production of polymers and as a precursor in the synthesis of other valuable chemicals. A precise understanding of its spectroscopic characteristics is paramount for quality control and reaction monitoring.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. For **1,4-diacetoxybutane**, both ^{1}H and ^{13}C NMR provide definitive structural information.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1,4-diacetoxybutane** is characterized by its simplicity, owing to the molecule's symmetry. The spectrum typically reveals two distinct sets of proton signals.

Experimental Protocol: ^{1}H NMR Spectroscopy

A standard protocol for acquiring a high-resolution ^{1}H NMR spectrum of **1,4-diacetoxybutane** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of purified **1,4-diacetoxybutane** in 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d ($CDCl_3$), in a standard 5 mm NMR tube. The use of a deuterated solvent is critical to avoid large solvent signals that would obscure the analyte's resonances.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 300 MHz or higher) for optimal signal dispersion and resolution.
- Acquisition Parameters:
  - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments) is typically sufficient.
  - Number of Scans: Acquire 8 to 16 scans to achieve an adequate signal-to-noise ratio.
  - Relaxation Delay: A relaxation delay of 1-2 seconds between scans ensures full relaxation of the protons, allowing for accurate integration.
  - Spectral Width: Set the spectral width to encompass the expected chemical shift range for organic molecules (typically 0-12 ppm).

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- Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction to obtain the final spectrum. Chemical shifts are referenced to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0 ppm.

Data Interpretation and Assignments

The ^1H NMR spectrum of **1,4-diacetoxybutane** in $CDCl_3$ exhibits two key signals:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.07	Triplet	4H	-O-CH_2-CH_2-
~2.05	Singlet	6H	CH_3-C(=O)-O-
~1.70	Multiplet	4H	-O-CH_2-CH_2-

Table 1: ^1H NMR Spectral Data for **1,4-Diacetoxybutane** in $CDCl_3$.

The downfield triplet at approximately 4.07 ppm corresponds to the four protons on the carbons directly attached to the oxygen atoms of the ester groups (-O-CH_2-). These protons are deshielded due to the electronegativity of the adjacent oxygen. The signal appears as a triplet due to coupling with the neighboring methylene protons. The sharp singlet at around 2.05 ppm, integrating to six protons, is characteristic of the two equivalent methyl groups of the acetate moieties (CH_3-C=O). These protons are in an identical chemical environment and do not have any adjacent protons to couple with, hence they appear as a singlet. The multiplet centered around 1.70 ppm represents the four protons of the inner methylene groups (-CH_2-CH_2-CH_2-). These protons are coupled to the adjacent methylene protons, resulting in a more complex splitting pattern.

Causality in Experimental Choices: The choice of $CDCl_3$ as a solvent is due to its excellent ability to dissolve a wide range of organic compounds and its well-defined residual proton signal for referencing. A high-field spectrometer is preferred to resolve the coupling patterns of the methylene protons more clearly.

^{13}C NMR Spectroscopy

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The proton-decoupled ^{13}C NMR spectrum of **1,4-diacetoxybutane** provides a direct count of the unique carbon environments in the molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: The same sample prepared for ^{1}H NMR can be used.
- Instrumentation: A high-field NMR spectrometer equipped with a broadband probe is required.
- Acquisition Parameters:
  - Pulse Sequence: A standard proton-decoupled pulse sequence (e.g., 'zgpg30' on Bruker instruments) is used to simplify the spectrum to single lines for each carbon.
  - Number of Scans: A larger number of scans (e.g., 128 or more) is typically necessary due to the low natural abundance of the ^{13}C isotope.
  - Relaxation Delay: A relaxation delay of 2-5 seconds is recommended to ensure quantitative accuracy, especially for quaternary carbons, although for simple identification, a shorter delay can be used.
  - Spectral Width: The spectral width should cover the full range of carbon chemical shifts (typically 0-220 ppm).
- Processing: Similar to ^{1}H NMR, the FID is Fourier transformed, phased, and baseline corrected. Chemical shifts are referenced to the solvent signal (e.g., the central peak of the $CDCl_3$ triplet at 77.16 ppm).

Data Interpretation and Assignments

The ^{13}C NMR spectrum of **1,4-diacetoxybutane** is expected to show three distinct signals, corresponding to the three unique carbon environments:

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Chemical Shift (ppm)	Assignment
~171.1	-C=O
~64.0	-O-CH_2-
~25.4	-O-CH_2-CH_2-
~20.9	CH_3-C(=O)-

Table 2: Predicted and Literature-Based ^{13}C NMR Spectral Data for **1,4-Diacetoxybutane**.

The most downfield signal, around 171.1 ppm, is assigned to the carbonyl carbons of the ester groups. The signal at approximately 64.0 ppm corresponds to the methylene carbons directly bonded to the oxygen atoms. The signal at around 25.4 ppm is attributed to the inner methylene carbons of the butane chain. Finally, the upfield signal at approximately 20.9 ppm represents the methyl carbons of the acetate groups.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **1,4-diacetoxybutane** is dominated by the characteristic absorptions of the ester functional group.

Experimental Protocol: FT-IR Spectroscopy (Liquid Film)

- Sample Preparation: For a neat liquid like **1,4-diacetoxybutane**, the simplest method is to prepare a thin liquid film. Place a small drop of the liquid between two salt plates (e.g., NaCl or KBr). Gently press the plates together to form a thin, uniform film.
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer is used.
- Data Acquisition: Record a background spectrum of the clean, empty salt plates. Then, place the sample-containing plates in the spectrometer and acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Spectral Range: Typically, the mid-infrared region (4000-400 cm^{-1}) is scanned.

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Data Interpretation and Assignments

The key absorption bands in the IR spectrum of **1,4-diacetoxybutane** are:

Wavenumber (cm^{-1})	Intensity	Assignment
~2960	Medium	C-H stretch (alkane)
~1735	Strong	C=O stretch (ester)
~1240	Strong	C-O stretch (ester, acetate)
~1040	Medium	C-O stretch (ester, alkyl)

Table 3: Key IR Absorption Bands for **1,4-Diacetoxybutane**.

The most prominent feature in the IR spectrum is the strong, sharp absorption band around 1735 cm^{-1}, which is characteristic of the carbonyl (C=O) stretching vibration of the ester functional group. The presence of a strong band at approximately 1240 cm^{-1} is indicative of the C-O stretching vibration of the acetate part of the ester. The C-H stretching vibrations of the alkane backbone and methyl groups are observed in the 2960 cm^{-1} region. The C-O stretching of the alkyl portion of the ester appears around 1040 cm^{-1}.

Causality in Experimental Choices: The liquid film method is ideal for pure, non-volatile liquids as it is quick, requires minimal sample, and avoids the use of solvents that could interfere with the spectrum.

Visualizing Spectroscopic Correlations

The following diagrams illustrate the structure of **1,4-diacetoxybutane** and the correlation of its atoms with the observed NMR signals.

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